

1,2-Dipiperidinoethane: A Technical Guide to Safety, Handling, and Material Safety Data

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Compound of Interest

Compound Name: 1,2-Dipiperidinoethane

Cat. No.: B1217083

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the safety, handling, and material safety data sheet (MSDS) information for **1,2-Dipiperidinoethane**. The following sections detail the hazardous properties, safe handling procedures, and emergency response protocols for this compound, intended for use by professionals in research and development environments.

Chemical Identification and Physical Properties

1,2-Dipiperidinoethane is a chemical compound with the molecular formula C₁₂H₂₄N₂. It is also known by other names, including 1,1'-(1,2-Ethanediylo)bis(piperidine).^{[1][2]} Key physical and chemical properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C12H24N2	[2][3]
Molar Mass	196.33 g/mol	[2][4][5]
CAS Number	1932-04-3	[1][2][4][6]
EC Number	217-692-7	[2][4][6]
Appearance	Clear to yellow liquid	[4][6]
Boiling Point	265 °C	[2][3]
Melting Point	-1 to -0.5 °C	[2][3]
Flash Point	110 °C	[2]
Density	0.91 - 0.9236 g/cm ³	[2][3]

Hazard Identification and Classification

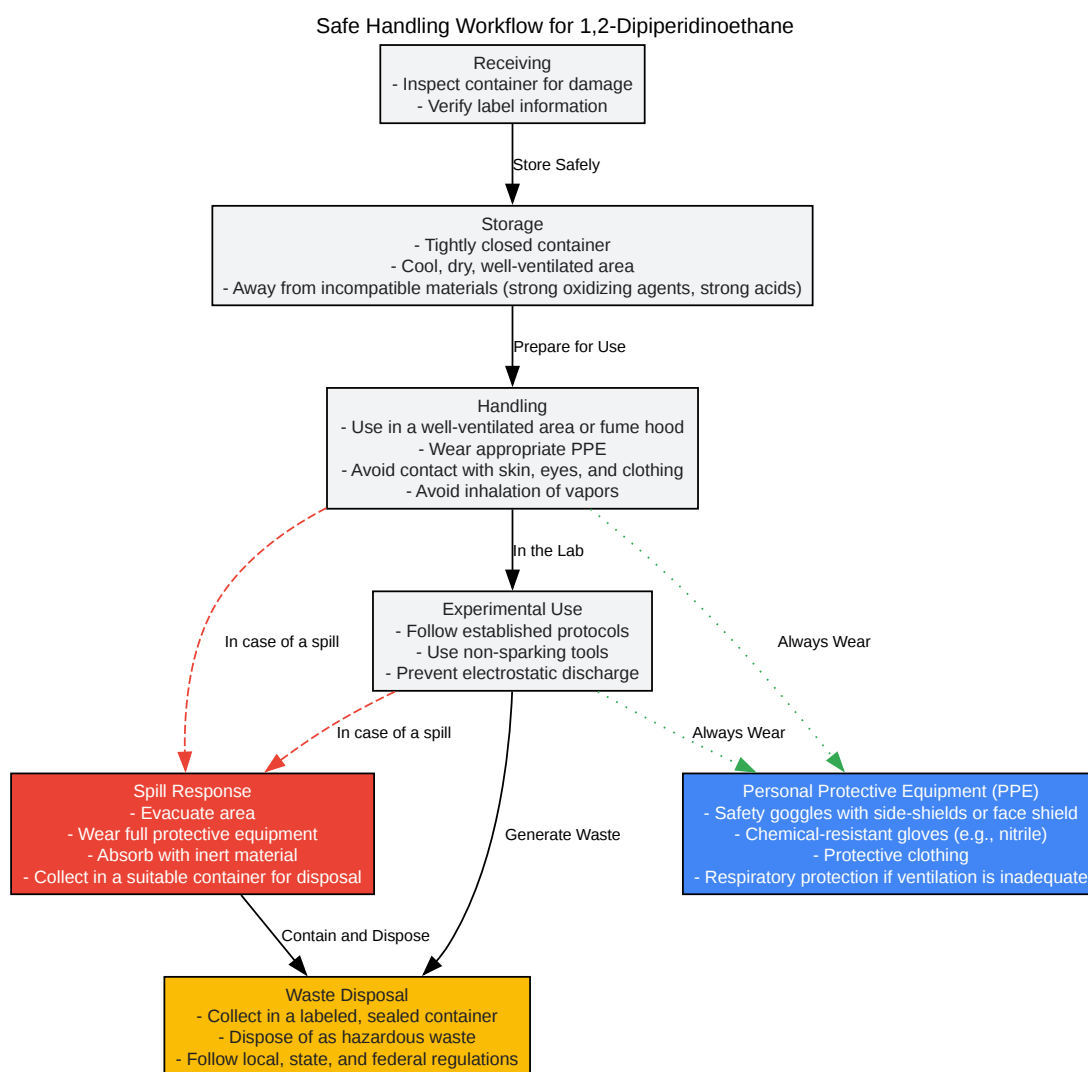
1,2-Dipiperidinoethane is classified as a hazardous chemical. It is harmful if swallowed, in contact with skin, or if inhaled.[1][4] It is also known to cause skin and serious eye irritation, and may cause respiratory irritation.[1][4][6]

Hazard Classification	Category	Hazard Statement
Acute Oral Toxicity	Category 4	H302: Harmful if swallowed
Acute Dermal Toxicity	Category 4	H312: Harmful in contact with skin
Acute Inhalation Toxicity	Category 4	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific target organ toxicity (single exposure)	Category 3	H335: May cause respiratory irritation

Source:[1][4][5][7]

Safe Handling and Storage Workflow

Proper handling and storage of **1,2-Dipiperidinoethane** are crucial to minimize exposure and ensure a safe working environment. The following diagram outlines the recommended workflow from procurement to disposal.



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Caption: A logical workflow for the safe handling of **1,2-Dipiperidinoethane**.

Exposure Controls and Personal Protection

To minimize the risk of exposure, appropriate engineering controls and personal protective equipment (PPE) must be utilized.

Control Parameter	Recommendation
Engineering Controls	- Work in a well-ventilated area.[4] - Use a laboratory fume hood for procedures that may generate vapors. - Ensure eyewash stations and safety showers are readily accessible.[1]
Eye/Face Protection	- Wear tightly fitting safety goggles with side-shields.[4] - A face shield may be necessary for splash hazards.[1]
Skin Protection	- Wear chemical-resistant gloves (e.g., nitrile rubber).[4] - Wear appropriate protective clothing to prevent skin exposure.[1][4]
Respiratory Protection	- If ventilation is inadequate or exposure limits are exceeded, use a NIOSH-approved respirator with appropriate cartridges.[4]
Hygiene Measures	- Wash hands thoroughly after handling.[1][4] - Do not eat, drink, or smoke in work areas.[1][4]

First Aid and Emergency Procedures

In the event of exposure or a spill, immediate and appropriate action is critical.

Exposure Route	First Aid Measures
Inhalation	- Move the victim to fresh air.[4] - If breathing is difficult, administer oxygen.[1][4] - If not breathing, give artificial respiration.[4] - Seek immediate medical attention.[1][4]
Skin Contact	- Immediately remove contaminated clothing.[4] - Wash the affected area with plenty of soap and water for at least 15 minutes.[1][4] - Seek medical attention.[1][4]
Eye Contact	- Rinse cautiously with water for several minutes.[4] - Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[1][4] - Seek immediate medical attention.[1][4]
Ingestion	- Rinse mouth with water.[4] - Do NOT induce vomiting.[4] - Never give anything by mouth to an unconscious person.[4] - Seek immediate medical attention.[1][4]
Fire Fighting	- Use dry chemical, carbon dioxide, or alcohol-resistant foam.[4] - Wear self-contained breathing apparatus (SCBA) and full protective gear.[1][4]
Accidental Release	- Evacuate personnel from the area.[4] - Ensure adequate ventilation.[4] - Wear appropriate personal protective equipment.[4] - Absorb the spill with inert, non-combustible material (e.g., sand, earth).[1][8] - Collect the absorbed material in a suitable, closed container for disposal.[4] - Prevent the spill from entering drains or waterways.[4]

Toxicological Information and Experimental Protocols

The acute toxicity of **1,2-Dipiperidinoethane** has been categorized as harmful through oral, dermal, and inhalation routes. While specific experimental reports for this compound are not publicly available, the methodologies for determining these toxicological endpoints are standardized by organizations such as the Organisation for Economic Co-operation and Development (OECD). The likely protocols used are described below.

Acute Oral Toxicity (OECD Guideline 401 - Rescinded, but foundational; now OECD 420, 423, or 425)

The acute oral toxicity is likely determined by administering the substance to fasted rodents (typically rats) via gavage.^[6] A stepwise procedure is used where groups of animals are given a single dose of the chemical.^[6] The animals are then observed for a period of at least 14 days for signs of toxicity and mortality.^[6] A post-mortem examination (necropsy) is performed on all animals.^[6] The results are used to determine the LD50 (the dose lethal to 50% of the test population) and to classify the substance's oral toxicity.

Acute Dermal Toxicity (OECD Guideline 402)

In this test, the substance is applied to a shaved area of the skin of an animal (often a rat or rabbit) for a 24-hour period.^{[7][9]} The test area is typically covered with a porous gauze dressing to hold the substance in contact with the skin.^[7] A stepwise procedure with different dose levels is used on groups of animals.^{[5][10]} The animals are observed for at least 14 days for signs of toxicity and mortality.^{[5][9]} A necropsy is performed on all animals at the end of the observation period.^{[7][9]} This allows for the determination of the dermal LD50 and classification of the substance's dermal toxicity.

Acute Inhalation Toxicity (OECD Guideline 403)

For this assessment, animals (usually rats) are exposed to the chemical as a vapor, aerosol, or dust in an inhalation chamber for a defined period, typically 4 hours.^{[4][11]} Two main protocols exist: a traditional LC50 test where groups of animals are exposed to different concentrations, and a Concentration x Time (C x t) protocol which examines toxicity over multiple exposure durations.^{[1][4][11]} The animals are then observed for at least 14 days for signs of toxicity and

mortality.[4] This data is used to determine the LC50 (the concentration in air that is lethal to 50% of the test population) and to classify the substance's inhalation toxicity.

Disposal Considerations

Waste **1,2-Dipiperidinoethane** and contaminated materials must be disposed of as hazardous waste.[1][4] Disposal should be carried out in accordance with all applicable local, state, and federal regulations.[4] Do not allow the chemical to enter drains or the environment.[4]

Disclaimer: This document is intended as a guide and is not a substitute for a formal safety data sheet (SDS). It is the responsibility of the user to conduct a thorough risk assessment before handling this chemical. Always refer to the most current SDS provided by the supplier and follow all institutional safety protocols.

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